

GC-MS protocol for Ethyl 5-hydroxynicotinate hydrochloride characterization

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Compound of Interest

Compound Name: *Ethyl 5-hydroxynicotinate hydrochloride*
CAS No.: *1207194-50-0*
Cat. No.: *B578215*

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An Application Note and Protocol for the Gas Chromatography-Mass Spectrometry (GC-MS) Characterization of **Ethyl 5-hydroxynicotinate Hydrochloride**

Authored by: A Senior Application Scientist

Abstract

This comprehensive guide details a robust and validated protocol for the characterization of **Ethyl 5-hydroxynicotinate hydrochloride**, a key intermediate in pharmaceutical synthesis. Direct analysis of this compound by Gas Chromatography-Mass Spectrometry (GC-MS) is impeded by its low volatility and high polarity, stemming from the presence of a hydroxyl functional group and its salt form. This protocol overcomes these challenges through a crucial derivatization step—silylation—which converts the polar analyte into a thermally stable and volatile trimethylsilyl (TMS) ether, amenable to GC-MS analysis. We provide a step-by-step methodology, from sample preparation and derivatization to instrument configuration and data interpretation, designed for researchers, scientists, and drug development professionals. The causality behind experimental choices is explained to ensure both technical accuracy and practical applicability in a quality control or research environment.

Introduction and Principle of Analysis

Ethyl 5-hydroxynicotinate is a pyridine derivative of significant interest in the pharmaceutical industry. As with many complex organic molecules, ensuring its identity, purity, and stability is paramount for drug safety and efficacy. Gas Chromatography-Mass Spectrometry (GC-MS) is a gold-standard analytical technique that combines the superior separation capabilities of gas chromatography with the powerful identification power of mass spectrometry.^[1] However, compounds containing polar functional groups, such as the hydroxyl (-OH) group in Ethyl 5-hydroxynicotinate, exhibit strong intermolecular hydrogen bonding, resulting in low volatility and poor thermal stability.^{[2][3]} Direct injection of such compounds into a hot GC inlet often leads to poor peak shape, low response, and thermal degradation.

To address this, chemical derivatization is an essential sample preparation step.^{[4][5]} This protocol employs silylation, a common and effective technique where an "active" hydrogen in a polar functional group is replaced by a non-polar trimethylsilyl (TMS) group.^[6] This transformation disrupts hydrogen bonding, reduces the compound's polarity, and significantly increases its volatility, making it ideal for GC-MS analysis.^{[4][7]}

We utilize N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) as the silylating reagent. MSTFA is a highly reactive and effective reagent for derivatizing hydroxyl groups, yielding a stable TMS ether of Ethyl 5-hydroxynicotinate that chromatographs well and produces a distinct, interpretable mass spectrum.^[4]

Materials, Reagents, and Instrumentation

Reagents and Consumables

- **Ethyl 5-hydroxynicotinate hydrochloride** Reference Standard (≥98% purity)
- N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) [CAS 24589-78-4]
- Pyridine, anhydrous (as a solvent and acid scavenger)
- Methanol, HPLC grade (for standard/sample dissolution)
- Dichloromethane (DCM), GC grade (for dilution)
- Nitrogen gas, ultra-high purity (for drying)

- 2 mL glass autosampler vials with PTFE-lined screw caps

Instrumentation

A standard Gas Chromatograph coupled with a Mass Spectrometer is required. The parameters outlined below are based on a typical Agilent GC-MS system but can be adapted for other manufacturers.

Parameter	Setting	Rationale
GC System		
Injector Type	Split/Splitless	Allows for both high concentration and trace-level analysis.
Injector Temperature	270 °C	Ensures rapid and complete volatilization of the TMS derivative without thermal degradation.
Injection Mode	Splitless (1 µL injection)	Maximizes the transfer of analyte to the column, enhancing sensitivity.
Carrier Gas	Helium, 99.999% purity	Inert carrier gas providing good chromatographic efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	Optimal flow rate for a 0.25 mm i.d. column, balancing resolution and analysis time.
Column	Low-polarity 5% Phenyl Polysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm i.d., 0.25 µm film thickness	The non-polar TMS derivative is best separated on a non-polar stationary phase.[8]
Oven Program	Initial: 100 °C (hold 2 min) Ramp: 15 °C/min to 280 °C Hold: 5 min	The initial hold focuses the analytes at the head of the column. The ramp allows for the separation of the derivative from solvent and byproducts. The final hold ensures the elution of all components.
MS System		
Ion Source	Electron Ionization (EI)	Standard, robust ionization technique that produces

repeatable fragmentation patterns for library matching.

Ionization Energy

70 eV

The standard energy for EI, which generates extensive, reproducible fragmentation for structural elucidation and library searching.

Source Temperature

230 °C

Reduces contamination and analyte condensation within the ion source.

Quadrupole Temp.

150 °C

Ensures consistent mass filtering.

Mass Scan Range

m/z 40 - 500

Covers the molecular ion and key fragments of the derivatized analyte and potential impurities.

Solvent Delay

4 minutes

Prevents the high concentration of solvent from entering and saturating the MS detector.

Data System

Spectral Library

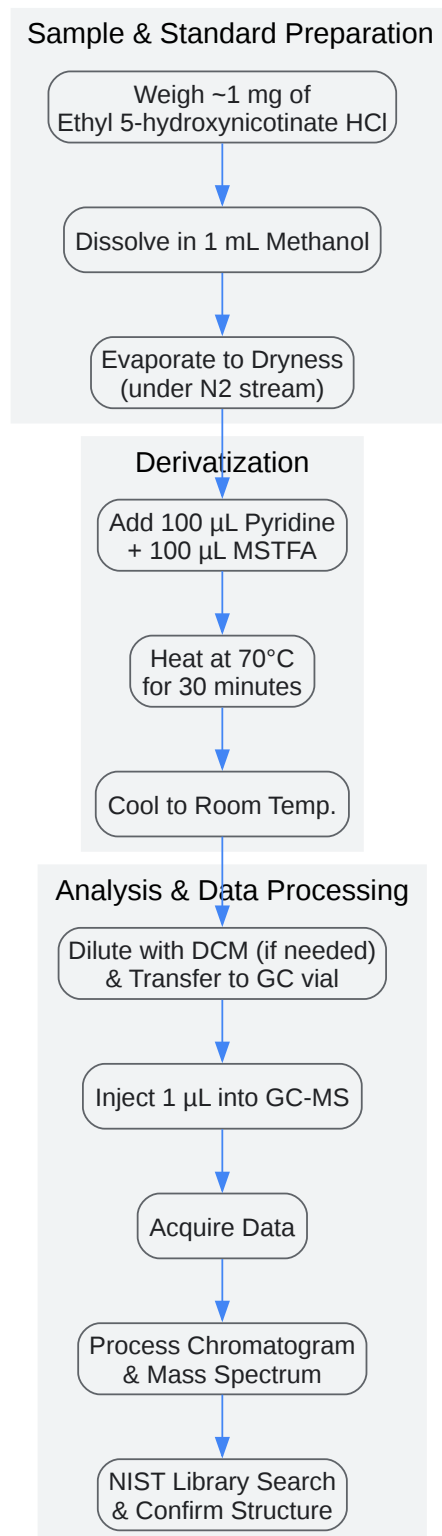
NIST/EPA/NIH Mass Spectral Library

Used for automated identification of the derivatized analyte by comparing the acquired spectrum to a vast database of reference spectra. [\[9\]](#)[\[10\]](#)

Detailed Experimental Protocols

The entire analytical workflow is designed to ensure reproducibility and accuracy, from initial sample handling to final data analysis.

GC-MS Characterization Workflow



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Figure 1: Overall experimental workflow from sample preparation to data analysis.

Preparation of Standard Solution (1 mg/mL)

- Accurately weigh approximately 10 mg of **Ethyl 5-hydroxynicotinate hydrochloride** reference standard into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with methanol. This stock solution is used to prepare working standards.
- For the derivatization procedure, transfer 100 μ L of this stock solution (containing 0.1 mg of standard) into a 2 mL autosampler vial.
- Evaporate the solvent to complete dryness under a gentle stream of nitrogen gas. The presence of methanol can interfere with the silylation reaction.

Preparation of Test Sample

- Accurately weigh approximately 1 mg of the **Ethyl 5-hydroxynicotinate hydrochloride** test sample into a 2 mL autosampler vial.
- If the sample is in a solution, transfer a volume containing approximately 1 mg of the analyte and evaporate the solvent to dryness under a gentle stream of nitrogen. It is critical to ensure the sample is completely dry, as moisture deactivates the silylating reagent.^[5]

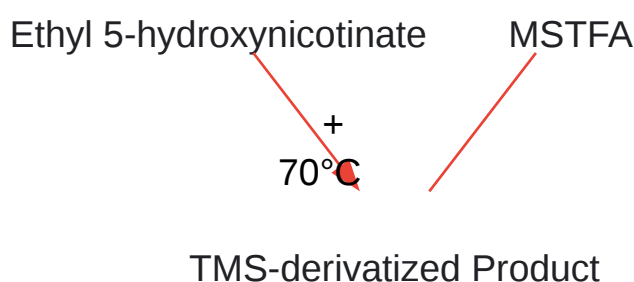
Silylation Derivatization Protocol

This protocol should be followed for both the dried standard and the test sample.

- To the dried residue in the 2 mL vial, add 100 μ L of anhydrous pyridine. Vortex briefly to ensure the residue is fully dissolved or suspended. Pyridine acts as a solvent and a scavenger for the HCl, facilitating the reaction.
- Add 100 μ L of MSTFA to the vial.^[4]
- Immediately cap the vial tightly.
- Vortex the mixture for 30 seconds.

- Heat the vial in a heating block or oven at 70°C for 30 minutes to ensure the reaction goes to completion.[5]
- After heating, allow the vial to cool to room temperature. The sample is now ready for GC-MS analysis. If the concentration is high, it can be further diluted with dichloromethane (DCM).

Silylation of Ethyl 5-hydroxynicotinate



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Figure 2: Reaction scheme for the silylation of Ethyl 5-hydroxynicotinate with MSTFA.

Data Analysis and Interpretation

Chromatographic Analysis

The derivatized Ethyl 5-hydroxynicotinate (now as its TMS ether) should elute as a sharp, symmetrical peak. The retention time should be consistent between the standard and the sample injections.

Mass Spectrum Interpretation

The identity of the compound is confirmed by its mass spectrum.

- **Molecular Ion ($M^{+\bullet}$):** The molecular weight of the TMS-derivatized product is 239.3 g/mol . The mass spectrum should show a molecular ion peak at m/z 239.
- **Key Fragments:** The fragmentation pattern provides structural confirmation. Expect to see characteristic fragments, such as:

- m/z 224 (M-15): Loss of a methyl group ($-\text{CH}_3$) from the TMS moiety, a very common fragmentation for silylated compounds.
- m/z 194 (M-45): Loss of the ethoxy group ($-\text{OC}_2\text{H}_5$) from the ester.
- m/z 73: A prominent peak corresponding to the trimethylsilyl cation, $[(\text{CH}_3)_3\text{Si}]^+$, which is a hallmark of TMS derivatives.
- NIST Library Search: A library search of the acquired spectrum should provide a high-quality match (>90%) for "Pyridine, 3-(ethoxycarbonyl)-5-[(trimethylsilyl)oxy]-" or a similar name, confirming the identity of the analyte.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Method Validation and Trustworthiness

For use in a regulated environment, such as pharmaceutical quality control, the analytical method must be validated according to guidelines from the International Council for Harmonisation (ICH).[\[12\]](#)[\[13\]](#) Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the unique retention time and mass spectrum, free from interference.[\[12\]](#)[\[14\]](#)
- Linearity: The method should provide results that are directly proportional to the concentration of the analyte in the sample. This is typically established over a range of concentrations with a correlation coefficient (R^2) > 0.99.[\[12\]](#)
- Accuracy and Precision: Accuracy refers to the closeness of the test results to the true value, while precision measures the degree of scatter between a series of measurements. These are assessed through recovery studies and replicate injections, with relative standard deviations (RSD) typically required to be below 2%.[\[12\]](#)[\[14\]](#)
- Robustness: The method's reliability is tested by making small, deliberate variations in parameters like oven temperature or flow rate to ensure it remains unaffected.[\[12\]](#)

Conclusion

This application note provides a detailed and scientifically grounded protocol for the characterization of **Ethyl 5-hydroxynicotinate hydrochloride** using GC-MS. The key to this analysis is the robust silylation derivatization step, which renders the polar, non-volatile compound suitable for gas chromatography. By following the outlined procedures for sample preparation, instrumentation, and data analysis, researchers and drug development professionals can achieve reliable and accurate identification and characterization of this important pharmaceutical intermediate.

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